

# Commercial Suppliers and Availability of Rapamycin-d3: A Technical Guide

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## Compound of Interest

Compound Name: Rapamycin-d3

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This technical guide provides an in-depth overview of the commercial availability of **Rapamycin-d3** (also known as Sirolimus-d3), a critical tool for researchers in various fields, particularly those involved in drug development and therapeutic drug monitoring. This document offers a compilation of supplier information, technical data, and relevant experimental methodologies to assist in the procurement and application of this isotopically labeled internal standard.

## Introduction to Rapamycin-d3

Rapamycin (Sirolimus) is a potent inhibitor of the mammalian target of rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, and metabolism. [1][2] Due to its immunosuppressive and anti-proliferative properties, Rapamycin is widely used in organ transplantation to prevent rejection and is also investigated for its potential in treating various cancers and other diseases. [3] The therapeutic window for Rapamycin is narrow, necessitating precise therapeutic drug monitoring (TDM) to ensure efficacy while avoiding toxicity. [4][5]

**Rapamycin-d3** is a deuterated form of Rapamycin, where three hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for the quantification of Rapamycin in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). [6] Its near-identical chemical and physical properties to the unlabeled analyte ensure similar extraction efficiency and chromatographic behavior, while its

mass difference allows for distinct detection, correcting for variability during sample preparation and analysis.[7]

## Commercial Availability of Rapamycin-d3

A number of commercial suppliers offer **Rapamycin-d3** for research purposes. The following table summarizes key information from several prominent suppliers. Please note that availability and pricing are subject to change and should be confirmed directly with the supplier.

Supplier	Product Name(s)	CAS Number	Molecular Formula	Purity/Isotopic Enrichment	Available Quantities
Cayman Chemical	Rapamycin-d3, Sirolimus-d3	392711-19-2	$C_{51}H_{76}D_3NO_1$ <sub>3</sub>	≥98% deuterated forms (d1-d3)	500 µg, 1 mg
Cambridge Isotope Laboratories, Inc.	Rapamycin (D3, 98%)	392711-19-2	$C_{51}H_{76}D_3NO_1$ <sub>3</sub>	98%	1 mg, 5 mg, 10 mg
MedchemExpress	Rapamycin-d3, Sirolimus-d3	392711-19-2	Not Specified	Not Specified	Inquire for sizes
Selleck Chemicals	Sirolimus-D3/Rapamycin-D3	392711-19-2	Not Specified	Not Specified	Inquire for sizes
TargetMol	Rapamycin-d3	392711-19-2	Not Specified	Not Specified	100 mg, 500 mg
Expert Synthesis Solutions	Rapamycin-D3	392711-19-2	$C_{51}H_{76}D_3NO_1$ <sub>3</sub>	97.0% by HPLC; 99.5% atom D	5 mg, 10 mg, 25 mg, 50 mg
Acanthus Research	Rapamycin-D3 (<1% d0)	392711-19-2	$C_{51}H_{76}D_3NO_1$ <sub>3</sub>	<1% d0	Inquire for sizes

# Experimental Protocols: Quantification of Rapamycin using Rapamycin-d3

The following is a representative methodology for the quantification of Rapamycin in whole blood using **Rapamycin-d3** as an internal standard, synthesized from published LC-MS/MS methods.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Materials and Reagents

- Rapamycin analytical standard
- **Rapamycin-d3** (internal standard)
- Whole blood (matrix)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Zinc Sulfate solution (e.g., 0.1 M)
- Ammonium Formate
- Formic Acid
- Reagent-grade water

## Sample Preparation

- Spiking of Internal Standard: To 100  $\mu\text{L}$  of whole blood sample, calibrator, or quality control sample, add a fixed amount of **Rapamycin-d3** solution (e.g., 50  $\mu\text{L}$  of a 100 ng/mL solution in methanol).
- Protein Precipitation: Add a protein precipitation agent, such as 500  $\mu\text{L}$  of a 1:4 (v/v) mixture of 0.1M aqueous zinc sulfate and acetonitrile containing the internal standard.[\[8\]](#)
- Vortexing: Vortex the mixture vigorously for 10-30 seconds to ensure thorough mixing and protein precipitation.[\[8\]](#)

- Incubation: Incubate the samples at room temperature for 10 minutes to allow for complete protein precipitation.[8]
- Centrifugation: Centrifuge the samples at high speed (e.g., 13,000 rpm) for 10 minutes to pellet the precipitated proteins.[8]
- Supernatant Transfer: Carefully transfer the clear supernatant to a clean autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column is commonly used.[3][9]
  - Mobile Phase: A gradient elution with a mobile phase consisting of an aqueous component (e.g., 2 mM ammonium formate with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol) is typical.
  - Flow Rate: A flow rate of 0.2-0.5 mL/min is generally appropriate.
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive electrospray ionization (ESI+) is used.[3][10]
  - Detection Mode: Multiple Reaction Monitoring (MRM) is employed to monitor specific precursor-to-product ion transitions for both Rapamycin and **Rapamycin-d3**.
    - Rapamycin Transition (example):  $m/z$  931.5  $\rightarrow$  864.4[3]
    - **Rapamycin-d3** Transition (example):  $m/z$  934.5  $\rightarrow$  867.4 (Note: exact  $m/z$  will depend on the specific deuteration pattern)

## Quantification

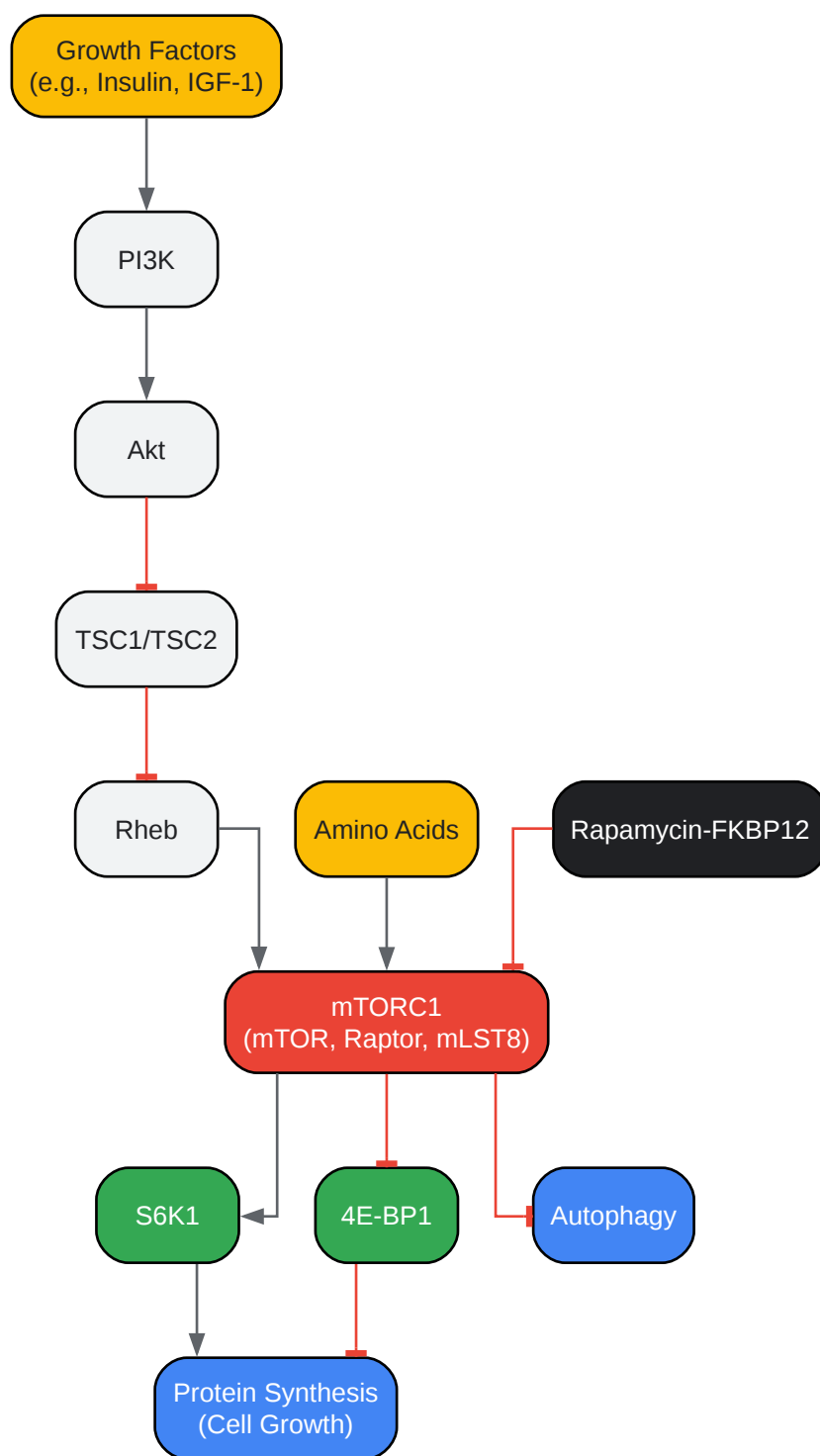
A calibration curve is constructed by plotting the ratio of the peak area of Rapamycin to the peak area of **Rapamycin-d3** against the known concentrations of the Rapamycin calibrators.

The concentration of Rapamycin in the unknown samples is then determined from this calibration curve.

## Signaling Pathways and Experimental Workflows

### mTOR Signaling Pathway

Rapamycin, in complex with FKBP12, inhibits mTORC1, a key regulator of cell growth and proliferation. The following diagram illustrates the core components of the mTOR signaling pathway.

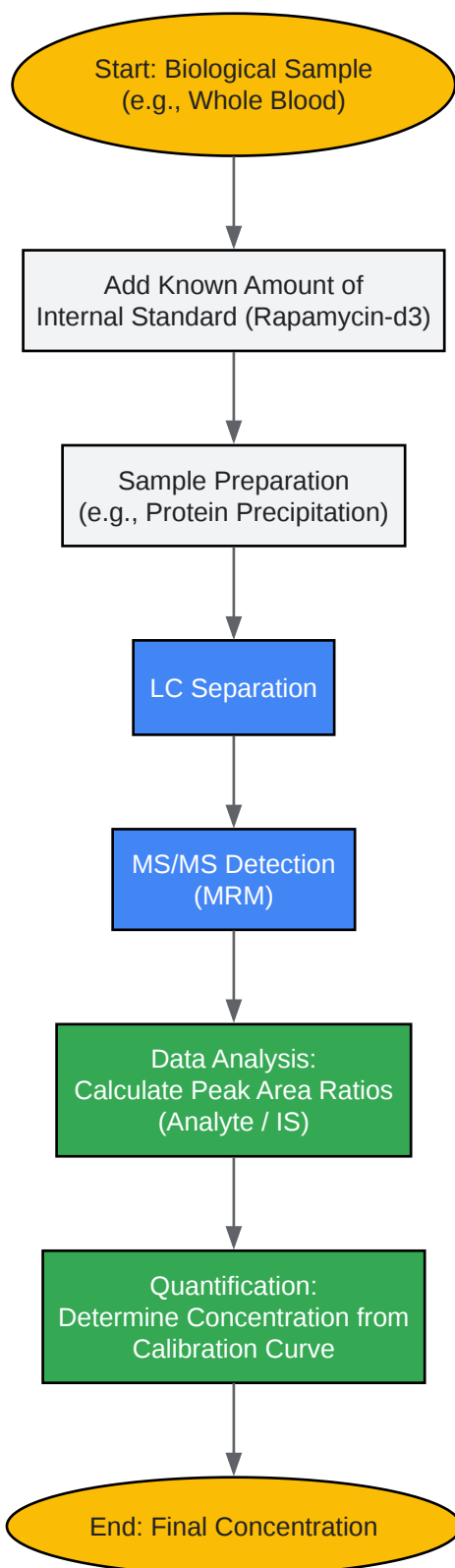


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Caption: Simplified mTORC1 signaling pathway showing activation and inhibition points.

## Experimental Workflow for Internal Standard Use in LC-MS/MS

The use of an internal standard like **Rapamycin-d3** is fundamental for accurate quantification in bioanalytical methods. The following diagram outlines the typical workflow.



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Caption: General workflow for using an internal standard in LC-MS/MS bioanalysis.



## Conclusion

**Rapamycin-d3** is a readily available and essential tool for the accurate quantification of Rapamycin in research and clinical settings. By understanding its commercial availability and employing robust, validated analytical methods, researchers can ensure the reliability and reproducibility of their data. The information and methodologies presented in this guide serve as a valuable resource for professionals in drug development and related scientific disciplines.

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